Application Note & Protocols for the Quantitative Analysis of 3-Hydroxy-5-methoxybenzaldehyde

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Compound of Interest

Compound Name:	*3-Hydroxy-5-methoxybenzaldehyde*
CAS No.:	*57179-35-8*
Cat. No.:	*B043286*

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Introduction

3-Hydroxy-5-methoxybenzaldehyde, an isomer of vanillin, is a significant aromatic aldehyde used as an intermediate in the synthesis of pharmaceuticals and other fine chemicals.[1] Its accurate quantification is critical for ensuring product purity, monitoring reaction kinetics, and meeting regulatory standards in drug development and manufacturing. This document provides detailed, validated protocols for the quantification of **3-hydroxy-5-methoxybenzaldehyde** using High-Performance Liquid Chromatography (HPLC) with UV detection, along with guidance on alternative and complementary techniques. The methodologies are designed for researchers, quality control analysts, and drug development professionals, emphasizing the rationale behind procedural steps to ensure robust and reliable results.

Physicochemical Properties of the Analyte

A foundational understanding of the analyte's properties is crucial for method development.

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Property	Value	Source
Chemical Formula	$C_8H_8O_3$	[2][3]
Molecular Weight	152.15 g/mol	[2][3]
CAS Number	57179-35-8	[4]
Appearance	Solid	
Melting Point	~130.5°C	[1]
Solubility	Slightly soluble in Chloroform and Methanol	[1]

Primary Method: Reversed-Phase High-Performance Liquid Chromatography (RP-HPLC)

RP-HPLC with UV detection is the method of choice for the quantification of **3-hydroxy-5-methoxybenzaldehyde** due to its high specificity, sensitivity, and ability to separate the analyte from structurally similar isomers and potential impurities.[5] The phenolic hydroxyl and aldehyde groups, along with the aromatic ring, provide a strong chromophore, making UV detection highly effective.

Principle of Separation

The method utilizes a nonpolar stationary phase (e.g., C18) and a polar mobile phase. **3-Hydroxy-5-methoxybenzaldehyde**, a moderately polar compound, partitions between the two phases. Its retention is controlled by adjusting the mobile phase composition, typically a mixture of an organic solvent (like acetonitrile or methanol) and an aqueous buffer. This allows for the separation of the analyte from compounds with different polarities.

Experimental Protocol: HPLC-UV

2.2.1 Instrumentation and Materials

- HPLC System: Quaternary pump, autosampler, column thermostat, and UV/Vis or Diode Array Detector (DAD).

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- Column: C18, 4.6 x 250 mm, 5 µm particle size (or similar).
- Reagents: Acetonitrile (HPLC Grade), Methanol (HPLC Grade), Water (HPLC Grade or Milli-Q), Phosphoric Acid (ACS Grade).
- Standard: **3-Hydroxy-5-methoxybenzaldehyde**, reference standard grade (>97% purity).

2.2.2 Preparation of Solutions

- Mobile Phase: Prepare a filtered and degassed mixture of Acetonitrile and Water (e.g., 40:60 v/v) adjusted to pH 3.0 with phosphoric acid. Rationale: An acidic pH suppresses the ionization of the phenolic hydroxyl group, ensuring a single, sharp chromatographic peak and consistent retention.
- Standard Stock Solution (1000 µg/mL): Accurately weigh 25 mg of **3-hydroxy-5-methoxybenzaldehyde** reference standard and transfer to a 25 mL volumetric flask. Dissolve and dilute to volume with methanol.
- Calibration Standards (e.g., 1-100 µg/mL): Prepare a series of calibration standards by serial dilution of the Standard Stock Solution with the mobile phase.

2.2.3 Chromatographic Conditions

Parameter	Recommended Setting
Mobile Phase	Acetonitrile:Water (40:60, v/v) with 0.1% H_3PO_4
Flow Rate	1.0 mL/min
Column Temperature	30 °C
Injection Volume	10 µL
Detection Wavelength	280 nm or 310 nm (Verify λmax experimentally)
Run Time	~10 minutes

2.2.4 Workflow Diagram

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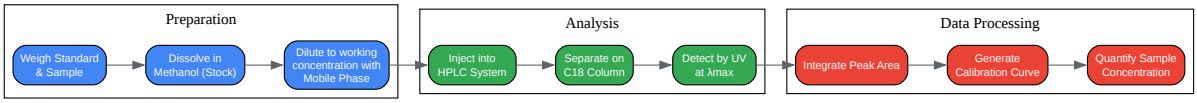

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Caption: HPLC quantification workflow for **3-hydroxy-5-methoxybenzaldehyde**.

Method Validation: Ensuring Trustworthiness

To ensure the reliability of the quantitative data, the analytical method must be validated according to established guidelines, such as those from the International Council for Harmonisation (ICH) Q2(R1).[6][7][8]

Validation Parameters:

- Specificity: The ability to assess the analyte unequivocally in the presence of components that may be expected to be present. This is demonstrated by the absence of interfering peaks at the retention time of the analyte in a blank sample and by achieving baseline separation from known impurities.
- Linearity: The method's ability to elicit test results that are directly proportional to the analyte concentration. A minimum of five concentrations are analyzed, and the correlation coefficient (r^2) of the calibration curve should be ≥ 0.999.

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Concentration (µg/mL)	Peak Area (mAU*s)
1.0	15,230
5.0	76,150
20.0	304,600
50.0	761,500
100.0	1,523,000
Correlation (r^2)	0.9998

- Accuracy: The closeness of test results to the true value. It is assessed using a minimum of nine determinations over a minimum of three concentration levels, typically reported as percent recovery.

Spiked Level	Theoretical Conc. (µg/mL)	Measured Conc. (µg/mL)	% Recovery
Low	10.0	9.95	99.5%
Mid	50.0	50.4	100.8%
High	90.0	89.2	99.1%

- Precision: The degree of scatter between a series of measurements.
  - Repeatability (Intra-assay): Analysis of replicate samples on the same day. Relative Standard Deviation (RSD) should be < 2%.
  - Intermediate Precision: Analysis by different analysts on different days. RSD should be < 2%.
- Limit of Detection (LOD) & Limit of Quantification (LOQ): The lowest amount of analyte that can be reliably detected and quantified, respectively. Typically determined based on the signal-to-noise ratio (3:1 for LOD, 10:1 for LOQ) or the standard deviation of the response and the slope of the calibration curve.

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Alternative & Orthogonal Methods

Gas Chromatography (GC)

GC can be an effective alternative, particularly for assessing volatile impurities. Due to the analyte's polarity and potential for thermal degradation, derivatization (e.g., silylation with BSTFA) is often recommended to improve peak shape and thermal stability.

- Principle: The derivatized analyte is volatilized in a heated inlet and separated on a capillary column (e.g., DB-5ms) based on its boiling point and interaction with the stationary phase. Detection is typically performed using a Flame Ionization Detector (FID) for quantification or a Mass Spectrometer (MS) for identification.
- When to Use: GC-MS is superior for identifying unknown impurities due to its ability to provide structural information from mass spectra.

UV-Vis Spectrophotometry

For rapid, simple quantification of pure samples or in a simple matrix without interfering substances, UV-Vis spectrophotometry is a viable option.

- Principle: Based on Beer-Lambert Law, the absorbance of a solution is directly proportional to the concentration of the analyte. The absorbance of **3-hydroxy-5-methoxybenzaldehyde** in a suitable solvent (e.g., ethanol or methanol) is measured at its wavelength of maximum absorbance (λmax).[9] For related compounds like vanillin, λmax values have been reported around 280 nm to 350 nm depending on the conditions.[10][11][12]
- Protocol:
  - Determine the λmax of **3-hydroxy-5-methoxybenzaldehyde** in the chosen solvent by scanning from 200-400 nm.
  - Prepare a series of calibration standards (similar to HPLC).
  - Measure the absorbance of each standard at the determined λmax.
  - Plot a calibration curve of absorbance vs. concentration.

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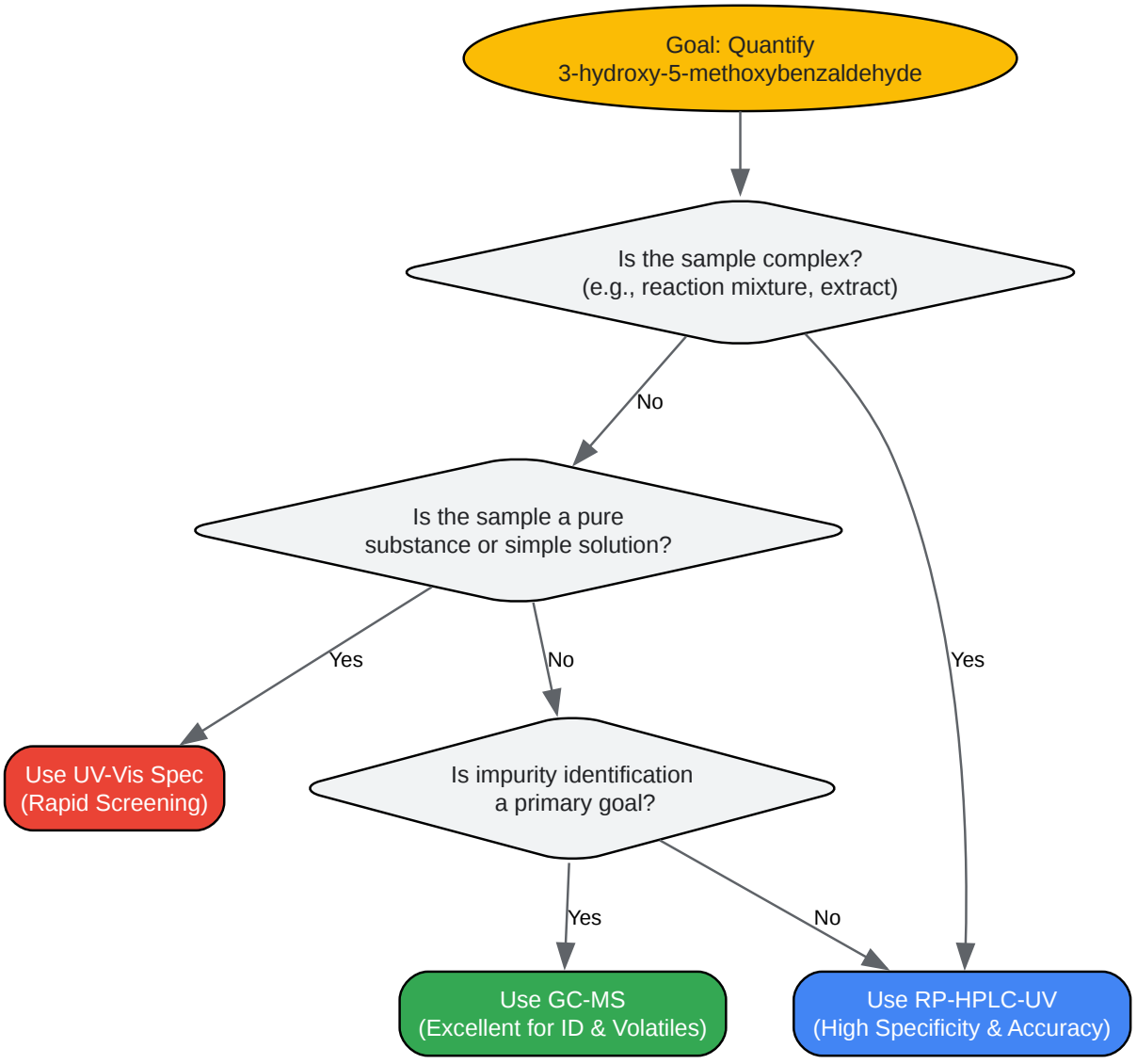
- Measure the absorbance of the unknown sample and determine its concentration from the curve.

- Limitation: This method lacks specificity. Any impurity that absorbs at the same wavelength will interfere with the measurement, leading to inaccurate results.

Logical Framework for Method Selection



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Caption: Decision tree for selecting an appropriate analytical method.

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Conclusion

The RP-HPLC method detailed in this guide provides a robust, specific, and accurate protocol for the quantification of **3-hydroxy-5-methoxybenzaldehyde**. Proper method validation in accordance with ICH guidelines is mandatory to ensure data integrity for research and regulatory purposes.[13] While GC-MS and UV-Vis spectrophotometry serve as valuable orthogonal and screening tools, respectively, HPLC remains the gold standard for routine quality control and stability testing of this important chemical intermediate.

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